

Application Notes and Protocols for the Synthesis of Guanylurea Phosphate

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Compound of Interest

Compound Name: *Guanylurea phosphate*

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Introduction

Guanylurea phosphate is a chemical compound with applications as a flame retardant, a slow-release fertilizer, and an intermediate in chemical synthesis.^{[1][2][3][4]} It is a salt formed between the guanylurea cation and a phosphate anion.^[1] The primary and most common industrial method for synthesizing **guanylurea phosphate** involves the reaction of dicyandiamide with phosphoric acid in an aqueous solution.^{[1][5]} This process is favored for its simplicity, mild reaction conditions, and high yield.^[1] This document provides a detailed protocol for the synthesis of **guanylurea phosphate** in a research laboratory setting.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **guanylurea phosphate**.

Property	Value	Citations
CAS Number	17675-60-4	[2] [6]
Molecular Formula	C ₂ H ₉ N ₄ O ₅ P	[7]
Molecular Weight	200.09 g/mol	[7]
Appearance	White crystalline solid	[2] [6] [8]
Melting Point	178 - 182 °C (352.4 - 359.6 °F)	[6] [7]
Water Solubility	91.6 g/L at 20°C	[7]
Purity (Typical)	Min. 98.0%	[9]

Experimental Protocol: Synthesis of Guanylurea Phosphate

This protocol is based on the method described in patent CN107721883A, which details the synthesis from dicyandiamide and phosphoric acid.[\[5\]](#)

1. Materials and Equipment

- Reagents:
 - Dicyandiamide (CAS: 461-58-5)
 - Phosphoric acid (85% aqueous solution, CAS: 7664-38-2)
 - Purified (deionized or distilled) water
- Equipment:
 - Three-neck round-bottom flask
 - Heating mantle with magnetic stirrer and stir bar
 - Thermometer or temperature probe

- Dropping funnel
- Condenser
- Buchner funnel and filter flask
- Filter paper
- Beakers and graduated cylinders
- Drying oven
- Standard laboratory personal protective equipment (PPE): safety goggles, lab coat, and gloves.[\[6\]](#)

2. Safety Precautions

- Handle all chemicals in a well-ventilated area or a chemical fume hood.[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, a lab coat, and chemical-resistant gloves.[\[6\]](#)
- Phosphoric acid is corrosive; avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[\[8\]](#)
- Avoid inhalation of dust when handling solid dicyandiamide and the final product.[\[8\]](#)
- **Guanylurea phosphate** may cause skin and eye irritation.[\[10\]](#)

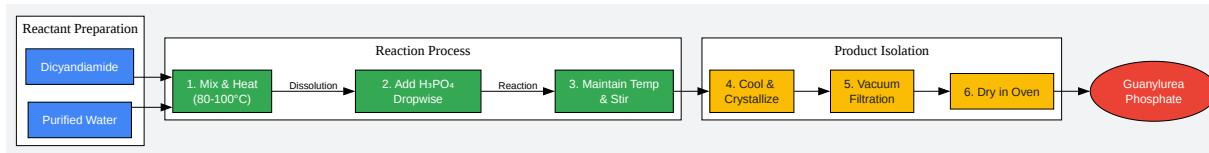
3. Step-by-Step Procedure

- Reactant Preparation: In a three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and condenser, add dicyandiamide and purified water in a mass ratio of 1:3 (e.g., 84g dicyandiamide to 252g water).[\[5\]](#)
- Dissolution: Begin stirring the mixture and gently heat the flask using a heating mantle to a temperature between 80-100°C. Continue heating and stirring until the dicyandiamide is completely dissolved.[\[5\]](#)

- Reaction: Once the dicyandiamide is fully dissolved, slowly add 85% phosphoric acid dropwise into the solution using a dropping funnel. The molar ratio of dicyandiamide to phosphoric acid should be approximately 1:1.
- Incubation: After the addition of phosphoric acid is complete, maintain the reaction mixture at the same temperature (80-100°C) and continue stirring for a period of time to ensure the reaction goes to completion.[5]
- Crystallization: After the incubation period, turn off the heat and allow the solution to cool down slowly to room temperature. As the solution cools, white crystals of **guanylurea phosphate** will precipitate. For enhanced crystallization, the flask can be placed in an ice bath.[5]
- Isolation: Isolate the crystalline product by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold purified water to remove any unreacted starting materials.[5]
- Drying: Transfer the filtered crystals to a watch glass or drying dish and place them in a drying oven set at a moderate temperature (e.g., 60-80°C) until a constant weight is achieved.[5]
- Packaging: Once completely dry, the final **guanylurea phosphate** product can be weighed and stored in a well-sealed container in a cool, dry place.[5][8]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **guanylurea phosphate**.



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Caption: Workflow for the synthesis of **guanylurea phosphate**.

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